

Storage and handling guidelines for 3,5-Diaminoanisole

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Compound of Interest

Compound Name: 5-Methoxybenzene-1,3-diamine

Cat. No.: B1601182

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Technical Support Center: 3,5-Diaminoanisole

A comprehensive guide for researchers, scientists, and drug development professionals on the storage, handling, and troubleshooting of 3,5-Diaminoanisole in experimental settings.

This technical support guide is designed to provide in-depth, field-proven insights into the practical use of 3,5-Diaminoanisole. As a Senior Application Scientist, my goal is to equip you with the necessary knowledge to handle this compound safely and effectively, troubleshoot common experimental challenges, and ensure the integrity of your results.

Core Concepts: Understanding 3,5-Diaminoanisole

3,5-Diaminoanisole, an aromatic amine, is a valuable building block in organic synthesis. However, its reactivity and potential hazards necessitate a thorough understanding of its properties. Aromatic amines are generally susceptible to oxidation, can be sensitive to light and heat, and may pose health risks.^[1]

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O	[2]
Molecular Weight	138.17 g/mol	[2]
Appearance	Off-white to violet powder	[3]
Melting Point	66-67 °C	[3]
Solubility	Soluble in water and ethanol.	[3]

Storage and Handling: Ensuring Stability and Safety

Proper storage and handling are paramount to maintain the integrity of 3,5-Diaminoanisole and to ensure a safe laboratory environment.

Storage Guidelines

- **Temperature:** Store in a cool place, with a recommended storage temperature of 4°C for long-term stability.
- **Atmosphere:** Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#) For enhanced stability, especially for long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon).
- **Light:** Protect from light, as aromatic amines can darken upon exposure.
- **Container Integrity:** Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)

Handling Procedures

Due to its potential hazards, 3,5-Diaminoanisole should be handled with appropriate engineering controls and personal protective equipment (PPE).

Engineering Controls:

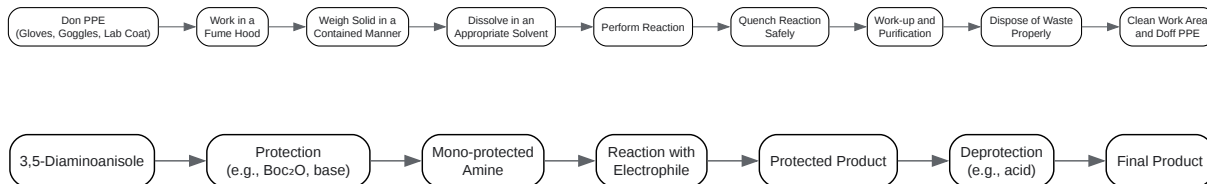
- **Fume Hood:** Always handle 3,5-Diaminoanisole in a well-ventilated chemical fume hood.[\[1\]](#)

- **Safety Shower and Eyewash Station:** Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and change them frequently, especially if contaminated.
- **Skin and Body Protection:** Wear a flame-resistant lab coat and appropriate protective clothing to prevent skin exposure.
- **Respiratory Protection:** If there is a risk of inhaling dust or vapors, use a NIOSH-approved respirator.

Workflow for Safe Handling:



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References

- 1. cir-safety.org [cir-safety.org]
- 2. chemistry.nd.edu [chemistry.nd.edu]
- 3. rsc.org [rsc.org]

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